Application Notes & Protocols: Formulation of N,N-Dimethylnicotinamide for Animal Studies

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Compound of Interest

Compound Name:	*N,N-Dimethylnicotinamide*
CAS No.:	*6972-69-6*
Cat. No.:	*B1346825*

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Introduction: The Critical Role of Formulation

N,N-Dimethylnicotinamide (CAS: 6972-69-6), a derivative of nicotinamide (Vitamin B3), is a compound of interest in various pharmacological research areas.[1][2] For researchers planning in vivo studies, the translation of promising in vitro results hinges on the development of a suitable and reproducible vehicle for animal administration. The primary objective of any preclinical formulation is to deliver a precise dose of the test article in a manner that ensures sufficient systemic exposure, while minimizing any physiological effects from the vehicle itself.

A poorly designed formulation can lead to erroneous or highly variable results, potentially masking the true efficacy or toxicity of the compound. Key challenges often revolve around the physicochemical properties of the test article, particularly its solubility. This document provides a comprehensive guide, grounded in established formulation principles, to develop robust and reliable formulations of **N,N-Dimethylnicotinamide** for common routes of administration in preclinical animal models. It is intended for researchers, scientists, and drug development professionals.

Physicochemical & Safety Profile

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A thorough understanding of the compound's properties and safety hazards is the foundation of a successful formulation strategy.

Physicochemical Data

Property	Value	Source(s)
Chemical Name	N,N-dimethylpyridine-3-carboxamide	[2]
Synonyms	N,N-Dimethylniacinamide, Nicotinic acid dimethylamide	[1][2]
CAS Number	6972-69-6	[1][2][3][4]
Molecular Formula	$C_8H_{10}N_2O$	[1][2]
Molecular Weight	150.18 g/mol	[2]
Appearance	White to off-white/light yellow solid, powder to crystal	[1][3]
Solubility	Reported to be soluble in polar solvents like water and alcohols.[1] However, quantitative public data is limited. See Section 3.0 for a mandatory solubility assessment protocol.	

GHS Hazard & Safety Information

N,N-Dimethylnicotinamide must be handled with appropriate safety precautions.

- Hazard Statements: Harmful if swallowed (Acute Toxicity, Oral, Category 4), Causes skin irritation (Category 2), Causes serious eye irritation (Category 2), and may cause respiratory irritation (STOT SE, Category 3).[2]
- Safety Precautions:
  - Always handle in a chemical fume hood.

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- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of dust or powder.
- Prevent contact with skin and eyes. Wash hands thoroughly after handling.

Critical First Step: Pre-Formulation Solubility Assessment

Causality Statement: Publicly available, quantitative solubility data for **N,N-Dimethylnicotinamide** is scarce. Therefore, a systematic solubility assessment is not just recommended, but essential before committing to a formulation strategy. This screen directly determines which formulation protocol (solution, co-solvent, or suspension) is scientifically viable. Attempting to formulate without this data can lead to dose inaccuracies, precipitation, and failed studies.

Protocol 3.1: Solubility Screening

Objective: To determine the approximate solubility of **N,N-Dimethylnicotinamide** in a panel of common, pharmaceutically acceptable vehicles.

Materials:

- **N,N-Dimethylnicotinamide**
- Calibrated analytical balance
- 1.5 mL microcentrifuge tubes
- Vortex mixer
- Benchtop tube rotator
- Pipettors and sterile tips
- Solvent Panel (suggested):

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- Sterile Water for Injection (WFI)
- Phosphate-Buffered Saline (PBS), pH 7.4
- 0.9% Sodium Chloride (Sterile Saline)
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 400 (PEG400)
- Ethanol (200 proof)
- 0.5% (w/v) Carboxymethylcellulose (CMC) in water

Methodology:

- Preparation: Label a series of microcentrifuge tubes for each solvent to be tested.
- Weighing: Accurately weigh 1-5 mg of **N,N-Dimethylnicotinamide** into each tube. Record the exact weight.
- Solvent Addition: Add a precise volume of the first solvent to a tube to achieve a target concentration (e.g., start at 1 mg/mL).
- Mixing: Vortex the tube vigorously for 2 minutes to facilitate dissolution.
- Equilibration: Place the tubes on a rotator at ambient temperature for at least 4-6 hours (or up to 24 hours) to ensure equilibrium is reached.
- Visual Assessment: After equilibration, carefully observe each tube against a light and dark background. Note if the solution is:
  - "Clear, No Particulate": Compound is fully dissolved at this concentration.
  - "Hazy" or "Precipitate Present": Compound is not fully soluble at this concentration.
- Iterative Testing:
  - If the compound dissolved, add more test article to determine the saturation point.

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- If the compound did not dissolve, prepare a new sample at a lower concentration.

- Data Recording: Record the results in a structured table.

Table 1: Example Solubility Assessment Log

Vehicle	Target Conc. (mg/mL)	Visual Observation (e.g., Clear, Precipitate)	Estimated Solubility (mg/mL)
Sterile Saline	**1**	**Clear**	**>1**
Sterile Saline	5	Clear	>5
Sterile Saline	10	Precipitate	~5-10
DMSO	25	Clear	>25
PEG400	25	Clear	>25

| 0.5% CMC | 1 | Hazy | <1 |

Diagram 1: Formulation Strategy Decision Workflow This diagram illustrates how the results from the solubility screen guide the selection of an appropriate formulation protocol.

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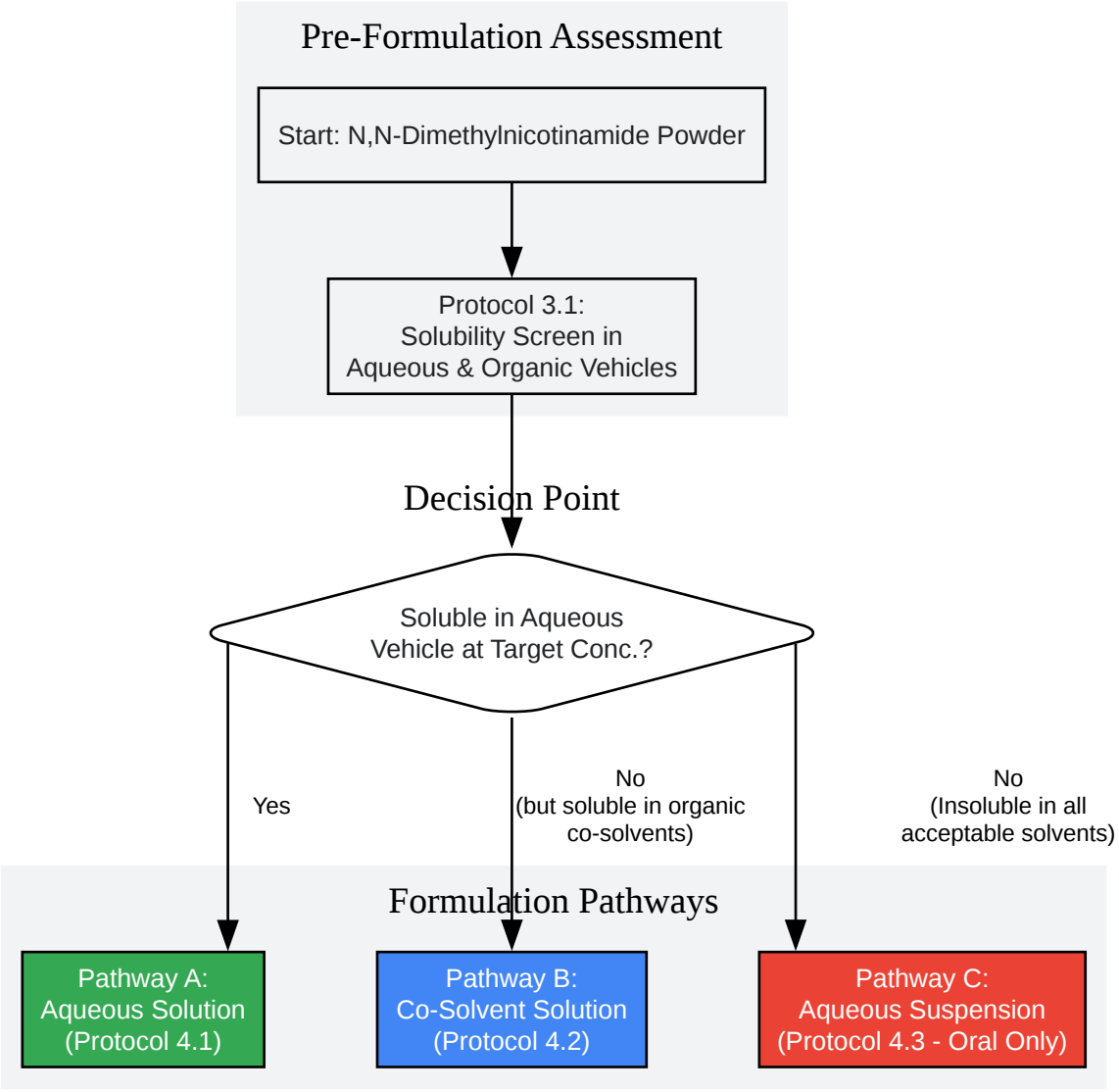

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Caption: Workflow for selecting a formulation strategy based on solubility.

Formulation Protocols

Based on the pre-formulation assessment, select the appropriate protocol. It is a universal best practice to prepare formulations fresh on the day of dosing and to avoid storing them unless stability has been rigorously demonstrated.

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Protocol 4.1: Aqueous Solution (for IV, IP, SC, or Oral Gavage)

Applicability: Use when **N,N-Dimethylnicotinamide** is sufficiently soluble in a simple aqueous vehicle (e.g., saline, PBS) at the final desired concentration.

Materials:

- **N,N-Dimethylnicotinamide**
- Sterile 0.9% Sodium Chloride (Saline) or sterile PBS, pH 7.4
- Sterile conical tubes or vials
- Calibrated balance, vortex mixer, magnetic stirrer (optional)
- Sterile 0.22 µm syringe filter (for IV administration)

Methodology:

- Calculation: Determine the total volume of formulation needed and the total mass of **N,N-Dimethylnicotinamide** required. (e.g., For a 10 mg/kg dose in mice with a 10 mL/kg dosing volume, the final concentration is 1 mg/mL).
- Weighing: Accurately weigh the calculated mass of the compound into a sterile conical tube.
- Dissolution: Add approximately 80% of the final required volume of the aqueous vehicle (e.g., saline).
- Mixing: Cap the tube and vortex thoroughly. If needed, use a magnetic stirrer at room temperature until all solid is completely dissolved. Visually confirm no particulates remain.
- Volume Adjustment: Add the remaining vehicle to reach the final target volume (QS - Quantum Satis). Mix again.
- Sterilization (for IV use): For intravenous administration, it is mandatory to sterile-filter the final solution through a 0.22 µm syringe filter into a new sterile vial. This removes any potential microbial contamination.

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- Quality Control: Label the vial clearly with the compound name, concentration, vehicle, and date of preparation. Visually inspect the final solution for clarity and absence of particulates before administration.

Protocol 4.2: Co-Solvent Formulation (Primarily for IV, IP)

Applicability: Use when the compound has poor aqueous solubility but is soluble in organic co-solvents like DMSO or PEG400. The goal is to dissolve the compound in a small amount of organic solvent first, then dilute it into an aqueous vehicle.

Causality Statement: Excipients like PEG400 act as co-solvents, increasing the overall solubility of a lipophilic compound in an aqueous system.[5][6][7][8] Surfactants like Tween® 80 are used to maintain the stability of the solution upon dilution and prevent precipitation by forming micelles.[9][10][11][12][13] The percentage of organic solvent (especially DMSO) should be minimized to avoid vehicle-induced toxicity.

Example Vehicle: 10% DMSO / 40% PEG400 / 50% Saline (v/v/v)

Materials:

- **N,N-Dimethylnicotinamide**
- Dimethyl sulfoxide (DMSO), anhydrous
- Polyethylene glycol 400 (PEG400)
- Sterile 0.9% Saline
- Sterile tubes and preparation vials

Methodology:

- Calculation: Determine the required final concentration and total volume.
- Initial Dissolution: In a sterile tube, dissolve the total required mass of **N,N-Dimethylnicotinamide** in the calculated volume of DMSO (10% of the final volume). Vortex

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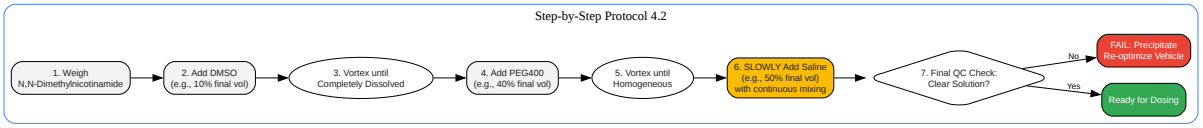
until fully dissolved.

- Co-Solvent Addition: Add the calculated volume of PEG400 (40% of the final volume) to the DMSO solution. Vortex until the solution is homogeneous.
- Aqueous Dilution:Slowly add the sterile saline (50% of the final volume) to the organic mixture while continuously vortexing or stirring. A slow addition rate is critical to prevent the compound from precipitating out of solution.
- Quality Control: The final formulation should be a clear, homogenous solution. If haziness or precipitation occurs, the formulation is not viable and the vehicle composition must be re-optimized (e.g., by increasing the co-solvent ratio, if tolerated by the animal model). Label appropriately.

Diagram 2: Co-Solvent Formulation Workflow This diagram details the critical, sequential steps for preparing a co-solvent based formulation.



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Caption: Sequential workflow for preparing a co-solvent formulation.

Protocol 4.3: Aqueous Suspension (for Oral Gavage Only)

Applicability: For compounds that are poorly soluble in all acceptable solvent systems. This is not suitable for parenteral (IV, IP, SC) routes.

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Causality Statement: A suspending agent like Carboxymethylcellulose (CMC) is a water-soluble polymer that increases the viscosity of the liquid, physically hindering the settling of solid drug particles.[14][15][16][17][18] This ensures that a more uniform, though not dissolved, dose can be administered with each withdrawal from the container, provided the suspension is mixed well.

Example Vehicle: 0.5% CMC (w/v) with 0.1% Tween® 80 (v/v) in purified water. (Tween® 80 acts as a wetting agent to help disperse the powder).

Materials:

- **N,N-Dimethylnicotinamide**
- Sodium Carboxymethylcellulose (low viscosity grade)
- Tween® 80
- Purified water
- Mortar and pestle
- Glass beaker and magnetic stirrer

Methodology:

- Vehicle Preparation:
  - Heat about 80% of the required final volume of purified water to ~60°C.
  - Slowly sprinkle the CMC powder onto the surface of the stirring water to avoid clumping. Stir until fully hydrated and dissolved.
  - Allow the solution to cool to room temperature.
  - Add Tween® 80 (0.1% of final volume) and stir to combine.
  - QS to the final volume with purified water.

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- Suspension Formulation:
  - Weigh the required amount of **N,N-Dimethylnicotinamide**.
  - Place the powder in a mortar. Add a small amount of the prepared vehicle and triturate (grind) with the pestle to form a smooth, uniform paste. This step is critical for breaking up aggregates.
  - Gradually add the remaining vehicle to the paste while continuing to mix.
  - Transfer the suspension to a suitable container (e.g., glass beaker) and use a magnetic stirrer to ensure it is uniformly mixed before dosing.
- Quality Control & Dosing: The final product will be an opaque, milky liquid. It is essential to keep the suspension constantly stirring during dose withdrawal to ensure a uniform concentration is administered to each animal.

Administration Guidelines Summary

The selected route and dosing volume must be appropriate for the species and approved by the Institutional Animal Care and Use Committee (IACUC).

Table 2: Recommended Maximum Dosing Volumes for Rodents

Route	Mouse	Rat	Needle Gauge (Typical)
Intravenous (IV)	**10 mL/kg**	**5 mL/kg**	**27-30 G**
Intraperitoneal (IP)	10 mL/kg	10 mL/kg	25-27 G
Subcutaneous (SC)	10 mL/kg	5 mL/kg	25-27 G

| Oral Gavage (PO) | 10 mL/kg | 10 mL/kg | 20-22 G (ball-tipped) |

Note: These are general guidelines. Always consult specific institutional IACUC protocols.

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